

Technical Support Center: 3-Nitrotoluene Safety Protocols

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Compound of Interest

Compound Name: 3-Nitrotoluene

Cat. No.: B166867

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This guide provides essential safety information, troubleshooting, and frequently asked questions for researchers, scientists, and drug development professionals working with **3-Nitrotoluene**.

Frequently Asked Questions (FAQs)

Q1: What are the primary health hazards associated with **3-Nitrotoluene**?

A1: **3-Nitrotoluene** is a toxic substance that poses significant health risks. It is toxic if swallowed, toxic in contact with skin, and toxic if inhaled.[1][2][3] Prolonged or repeated exposure may cause damage to organs.[1][3] Exposure can lead to symptoms such as headache, weakness, dizziness, nausea, and an increased pulse and respiratory rate.[4] The substance can also irritate the skin, eyes, and respiratory tract.[5][6]

Q2: What Personal Protective Equipment (PPE) is mandatory when handling **3-Nitrotoluene**?

A2: When handling **3-Nitrotoluene**, a comprehensive set of PPE is required to ensure safety. This includes:

- Hand Protection: Wear appropriate protective gloves, such as butyl rubber gloves.[4][5]
- Body Protection: Wear protective clothing to prevent skin contact.[4][7] Contaminated clothing should be removed immediately and washed before reuse.[1][7]

- Eye/Face Protection: Use a face shield or other forms of eye protection, which should be worn in combination with respiratory protection.[1][4]
- Respiratory Protection: In case of inadequate ventilation or when vapors/aerosols are generated, use a suitable respirator.[3][7] For exposures up to 20 ppm, a supplied-air respirator is recommended.[5]

Q3: What are the correct storage conditions for **3-Nitrotoluene**?

A3: Proper storage of **3-Nitrotoluene** is crucial for safety and stability. It should be stored in a cool, dry, and well-ventilated area.[1][4] The recommended storage temperature is between 2-8°C.[8][9] The storage area should be secure and locked up.[1][7][10] Keep the container tightly closed and store it separately from incompatible materials, food, and feedstuffs.[1][4][7]

Q4: Which substances are incompatible with **3-Nitrotoluene**?

A4: **3-Nitrotoluene** should not be stored with strong oxidizing agents, strong acids (like sulfuric acid), strong bases, or reducing agents.[4][7][8] Contact with these substances can lead to decomposition, producing toxic fumes and creating fire and explosion hazards.[8] Heat above 190°C may also cause explosive decomposition.[8]

Q5: What are the immediate first-aid measures for exposure to **3-Nitrotoluene**?

A5: In case of any exposure, seek immediate medical attention.[1][7]

- Inhalation: Move the person to fresh air and keep them comfortable for breathing.[1][7] If breathing is difficult or has stopped, provide artificial respiration.[5][7]
- Skin Contact: Immediately remove all contaminated clothing.[1][7] Wash the affected skin area with plenty of soap and water.[1][7]
- Eye Contact: Rinse the eyes cautiously with plenty of water for several minutes.[1] If contact lenses are present, remove them if it is easy to do so and continue rinsing.[1]
- Ingestion: Rinse the mouth with water.[1][7] Do NOT induce vomiting.[7] Call a poison center or doctor immediately.[7]

Troubleshooting Guides

Issue: I have spilled a small amount of **3-Nitrotoluene** in the laboratory.

Solution: For a small spill (less than 4L) that you are trained and comfortable cleaning up:

- **Ensure Safety:** Evacuate non-essential personnel from the area.^[6] Ensure the area is well-ventilated, and eliminate all sources of ignition as **3-Nitrotoluene** is combustible.^{[4][11]}
- **Wear Proper PPE:** At a minimum, wear protective gloves, clothing, and eye/face protection.^[7]
- **Containment:** Stop the leak if it is safe to do so.^{[4][10]} For liquid spills, create dikes to contain the flow.^{[4][5]}
- **Absorption:** Cover the spill with a non-combustible, inert absorbent material such as sand, dry earth, or vermiculite.^{[1][4][11]} Do not use paper towels for flammable liquids as they can increase evaporation.^[11]
- **Collection:** Carefully collect the absorbed material using non-sparking tools and place it into a suitable, closed, and labeled container for hazardous waste.^{[1][6]}
- **Decontamination:** Clean the spill area thoroughly to remove any residue.^[12]
- **Disposal:** Dispose of the contaminated waste through an approved waste disposal plant in accordance with local, regional, and national regulations.^{[1][7][10]}

Issue: I feel dizzy and have a headache after my experiment with **3-Nitrotoluene**.

Solution:

- **Stop Work Immediately:** Cease all work with the chemical.
- **Move to Fresh Air:** Immediately move to an area with fresh air and rest.^[1]
- **Seek Medical Attention:** Inform your supervisor and seek medical advice or attention.^[1] Get medical help if you feel unwell.^[1] These symptoms are consistent with exposure, and their onset can be delayed.^[2]

- **Review Safety Procedures:** After the incident, review your handling procedures and engineering controls (e.g., fume hood function) to identify and correct any potential causes of exposure. Ensure you are using the correct PPE.

Data Presentation

Table 1: Physical and Chemical Properties of **3-Nitrotoluene**

Property	Value
Appearance	Clear yellow to yellow-brownish liquid[5][8]
Molecular Formula	C ₇ H ₇ NO ₂ [8]
Molecular Weight	137.14 g/mol [8]
Melting Point	15 - 16 °C[8]
Boiling Point	230 - 232 °C[8][13]
Flash Point	106 °C (223 °F)[1][13]
Density	1.157 g/mL at 25 °C[8]
Vapor Pressure	0.1 mmHg (20 °C)[13]
Water Solubility	Insoluble (0.419 g/L)[5][8]

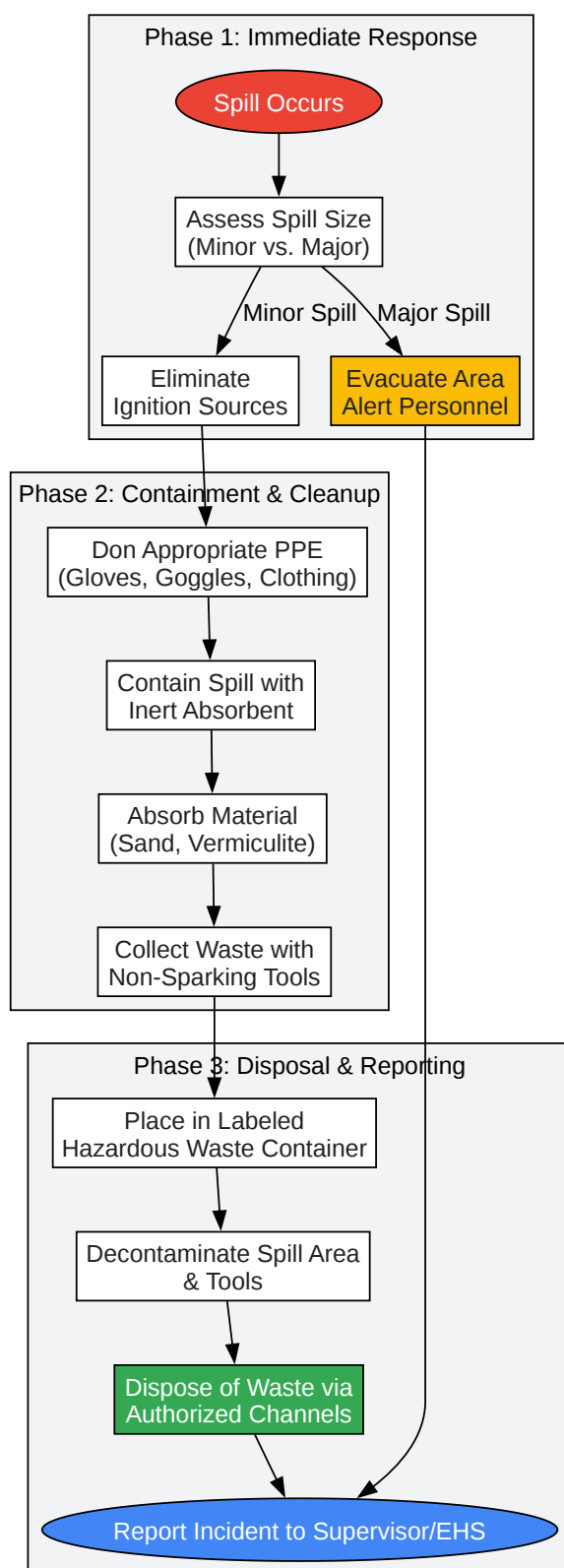
Table 2: Occupational Exposure Limits

Organization	Limit Type	Value
ACGIH TLV	TWA	2 ppm (skin)[8]
OSHA PEL	TWA	5 ppm (30 mg/m ³)[8][13]
NIOSH REL	TWA	2 ppm (11 mg/m ³)[8][13]
NIOSH IDLH	Immediate Danger	200 ppm[8][13]

Table 3: Incompatible Materials and Conditions

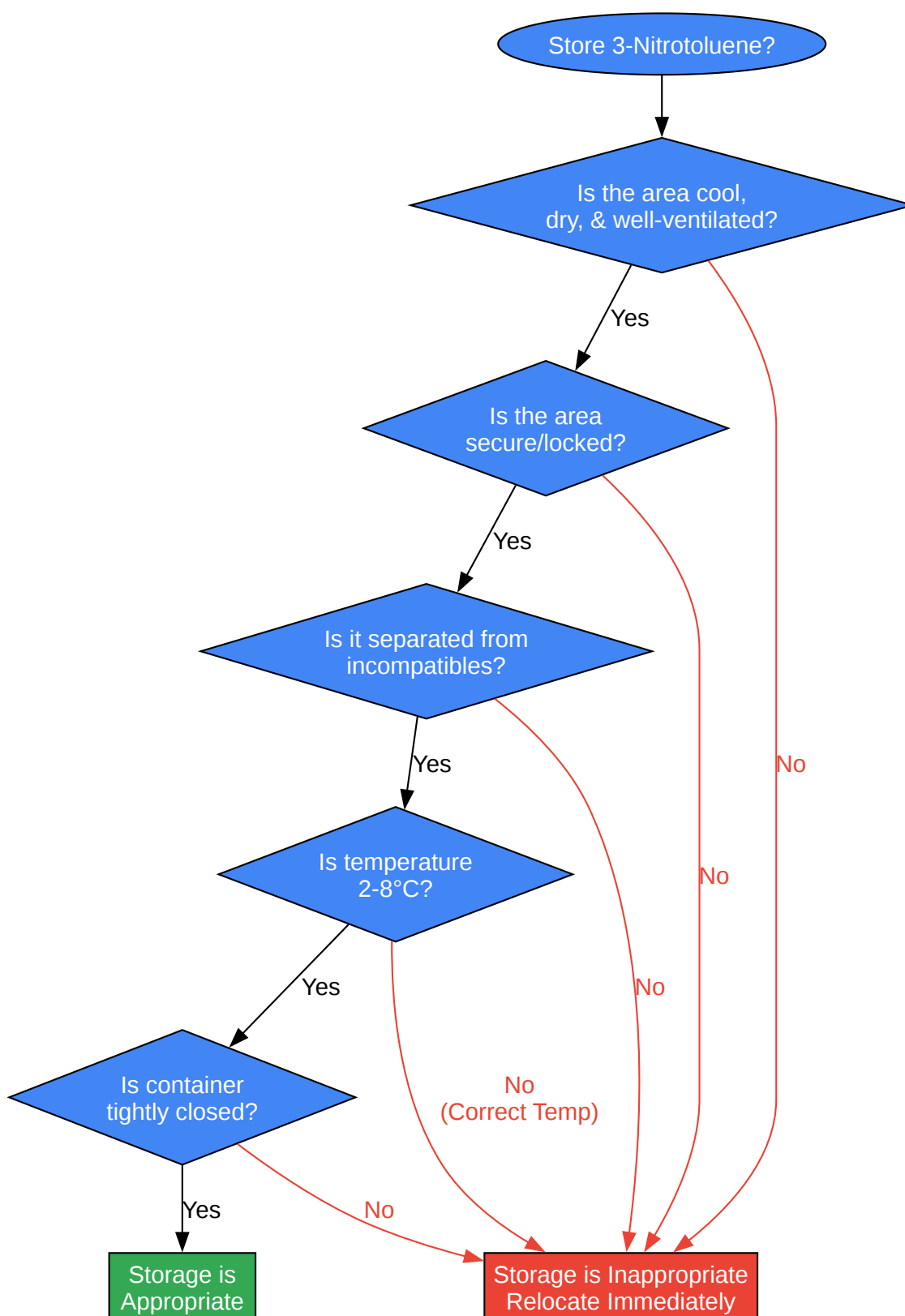
Class	Examples
Strong Oxidizing Agents	Peroxides, Nitrates, Perchlorates
Strong Acids	Sulfuric Acid, Nitric Acid[7][8]
Strong Bases	Sodium Hydroxide, Potassium Hydroxide[7][8]
Reducing Agents	Hydrides, Sulfites[7][8]
Other Conditions	Heat above 190°C, open flames, sparks[1][4][8]

Visual Workflow Guides



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Caption: Workflow for handling a **3-Nitrotoluene** spill.



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Caption: Decision logic for the proper storage of **3-Nitrotoluene**.

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